

Application of 2-(Bromomethyl)-4,6-dimethylpyridine in Material Science: Limited Available Data

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Compound of Interest

Compound Name: 2-(Bromomethyl)-4,6-dimethylpyridine

Cat. No.: B1289232

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Despite a comprehensive search for the applications of **2-(Bromomethyl)-4,6-dimethylpyridine** in material science, publicly available information detailing its use in the synthesis of specific materials, corresponding quantitative data, and explicit experimental protocols is scarce. While the compound is noted as a versatile building block in organic synthesis with potential for creating specialized polymers and resins, concrete examples and in-depth studies in the field of material science appear to be limited or not widely published.

General literature suggests that **2-(Bromomethyl)-4,6-dimethylpyridine**, particularly in its hydrobromide salt form, serves as a valuable intermediate in the development of functionalized materials.^[1] Its reactive bromomethyl group allows for nucleophilic substitution reactions, making it a candidate for grafting onto polymer backbones or for the synthesis of novel monomers. This reactivity is anticipated to contribute to materials with enhanced thermal and chemical resistance. However, specific research articles or patents elaborating on these applications with detailed experimental validation are not readily accessible.

The majority of the available information pertains to the synthesis and characterization of related but distinct compounds, such as 2,6-bis(bromomethyl)pyridine or the bromination of pre-existing polymers like poly(2,6-dimethyl-1,4-phenylene oxide). While these studies provide insights into the chemistry of similar structures, they do not directly address the use of **2-(Bromomethyl)-4,6-dimethylpyridine**.

Due to the lack of specific data on the application of **2-(Bromomethyl)-4,6-dimethylpyridine** in material science, it is not possible to provide the requested detailed Application Notes, Protocols, and data tables at this time. Further research and publication in this specific area are needed to enable the creation of such comprehensive documentation.

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References

- 1. researchgate.net [researchgate.net]
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